

CAS number and molecular structure of Chloromethyl ethyl ether.

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Compound of Interest

Compound Name: Chloromethyl ethyl ether

Cat. No.: B045463

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An In-depth Technical Guide to Chloromethyl Ethyl Ether

This guide provides a comprehensive overview of **Chloromethyl ethyl ether**, a significant reagent in organic synthesis. It is tailored for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, molecular structure, synthesis protocols, and applications.

Chemical and Physical Properties

Chloromethyl ethyl ether is a colorless liquid that serves as a key intermediate and alkylating agent in various chemical reactions.^{[1][2]} Its physical and chemical properties are summarized in the table below for easy reference.

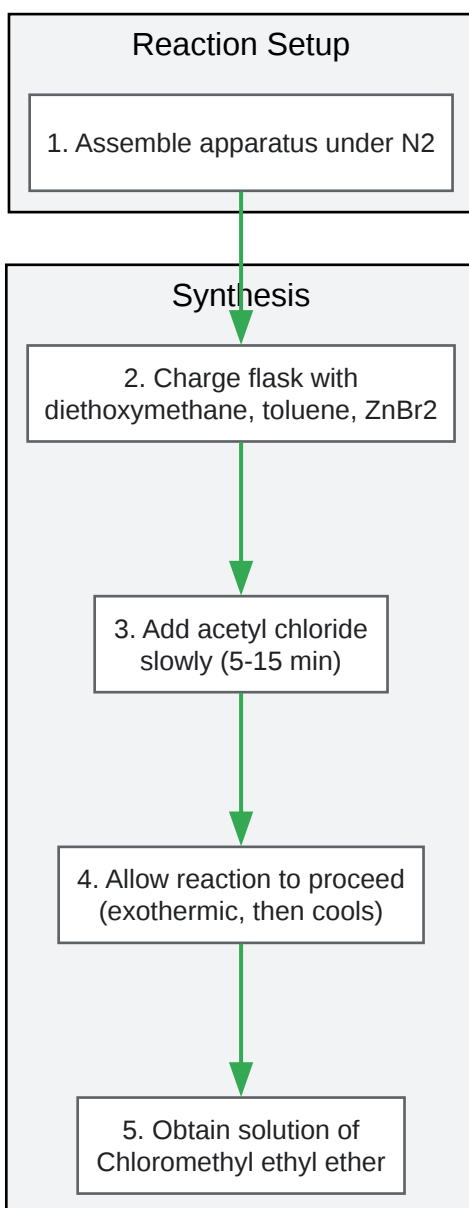
Property	Value	Reference(s)
CAS Number	3188-13-4	[1]
Molecular Formula	C ₃ H ₇ ClO	[3][4]
Molecular Weight	94.54 g/mol	[1][3]
Appearance	Colorless liquid	[1][3]
Boiling Point	82 °C	[1][5]
Density	1.019 g/mL at 25 °C	[1][5]
Refractive Index	n _{20/D} 1.404	[1]
Flash Point	19 °C (66.2 °F) - closed cup	
Storage Temperature	2-8°C	[1]
Purity	≥95% (GC)	[1][4]
Solubility	Insoluble in water	[2][3]

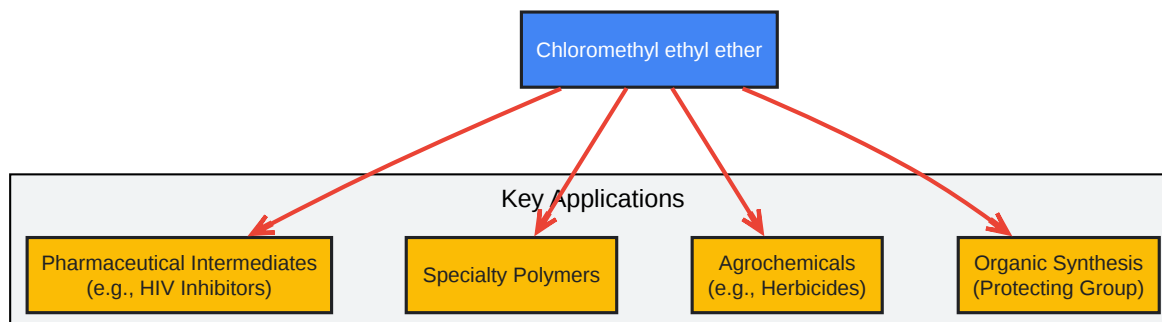
Molecular Structure

The molecular structure of **Chloromethyl ethyl ether** is fundamental to its reactivity, particularly its function as an alkylating agent.

- Molecular Formula: C₂H₅OCH₂Cl[1]
- SMILES String: CCOCCl[6]
- InChI Key: FCYRSDMGOLYDHL-UHFFFAOYSA-N[6]

Molecular Structure of Chloromethyl ethyl ether





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